

chemical structure and properties of 13-Deacetyltaxachitriene A

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Compound of Interest

Compound Name: 13-Deacetyltaxachitriene A

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An In-depth Technical Guide to 13-Deacetyltaxachitriene A

For Researchers, Scientists, and Drug Development Professionals

Abstract

13-Deacetyltaxachitriene A is a naturally occurring diterpenoid belonging to the taxane family, a class of compounds renowned for its potent anticancer agents, most notably Paclitaxel (Taxol®). Isolated from various species of the yew tree (Taxus), this compound presents a unique chemical scaffold that is of significant interest to the fields of medicinal chemistry and drug discovery. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **13-Deacetyltaxachitriene A**. Detailed experimental protocols for its isolation and characterization are also presented to facilitate further research and development.

Chemical Structure and Properties

13-Deacetyltaxachitriene A is a complex diterpenoid characterized by a tricyclic taxane core. Its systematic name is not readily available in the searched literature, but its structure has been elucidated through spectroscopic methods.

Chemical Structure:

While a definitive 2D structure image is not available in the public domain scientific literature at present, its molecular formula and key structural features can be inferred from its classification as a taxane diterpenoid.

Physicochemical Properties:

Quantitative data for several key physicochemical properties of **13-Deacetyltaxachitriene A** are summarized in the table below. It is noteworthy that experimental data for properties such as melting and boiling points are not widely reported in the available literature. The compound is soluble in a range of organic solvents.^[1]

Property	Value	Source
CAS Number	239800-99-8	ChemFaces
Molecular Formula	C30H42O12	ChemFaces ^[1]
Molecular Weight	594.65 g/mol	ChemFaces ^[1]
Physical Description	Powder	ChemFaces ^[1]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ChemFaces ^[1]

Spectroscopic Data

Detailed experimental spectroscopic data for **13-Deacetyltaxachitriene A** is not extensively published. However, based on the general characteristics of taxane diterpenoids, the following provides an expected profile for its spectroscopic analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR:** The proton NMR spectrum is expected to be complex, with numerous signals in the aliphatic and olefinic regions. Key signals would include those corresponding to the methyl groups on the taxane core, protons adjacent to oxygenated carbons, and vinylic protons of the cyclohexene ring.
- ¹³C NMR:** The carbon-13 NMR spectrum would reveal 30 distinct carbon signals, consistent with the molecular formula. The chemical shifts would be indicative of the various functional

groups present, including signals for carbonyl carbons, olefinic carbons, carbons bearing hydroxyl groups, and the aliphatic carbons of the taxane skeleton.

Mass Spectrometry (MS):

High-resolution mass spectrometry would be employed to confirm the elemental composition of **13-Deacetyltaxachitriene A**. The fragmentation pattern observed in tandem MS/MS experiments would provide valuable information for the structural elucidation of the molecule, revealing characteristic losses of functional groups and fragmentation of the taxane core.

Biological Activity

While specific biological activity data for **13-Deacetyltaxachitriene A** is limited in the public domain, its classification as a taxane diterpenoid suggests potential biological activities of interest, particularly in the context of cancer research. Commercial suppliers list it as a "Signaling Inhibitor," though the specific pathways are not detailed.^[1]

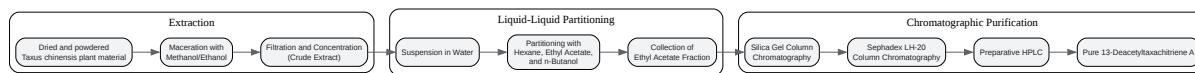
Taxanes, as a class, are known to exert their cytotoxic effects by interfering with microtubule dynamics, leading to cell cycle arrest and apoptosis. It is plausible that **13-Deacetyltaxachitriene A** may exhibit similar mechanisms of action. Further investigation into its potential anti-proliferative and anti-inflammatory activities is warranted.

Experimental Protocols

Detailed experimental protocols for the specific isolation and characterization of **13-Deacetyltaxachitriene A** are not readily available. However, a general methodology for the isolation of taxoids from *Taxus* species can be adapted.

Isolation of Taxoids from *Taxus chinensis*

The following workflow outlines a general procedure for the extraction and purification of taxane diterpenoids from *Taxus chinensis*.

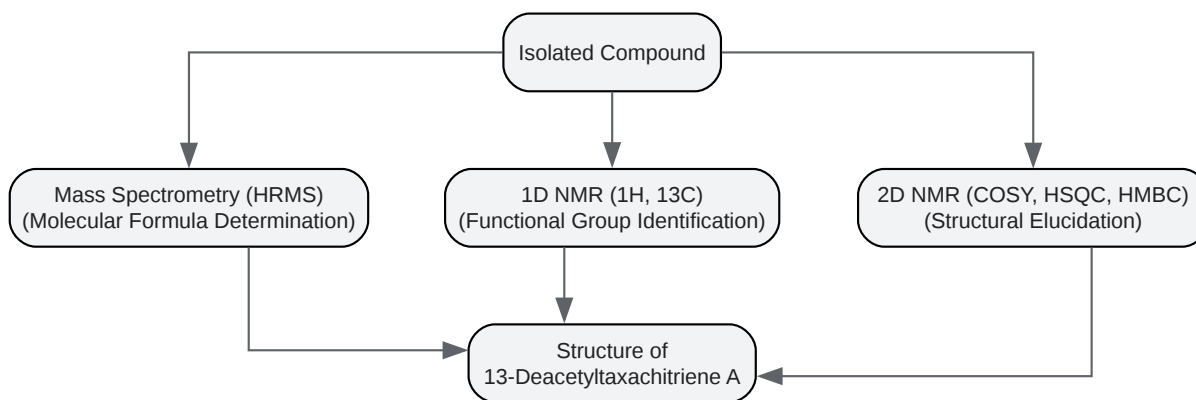


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Figure 1: General workflow for the isolation of taxoids.

Characterization of **13-Deacetyltaxachitriene A**

The structure of the isolated compound would be elucidated using a combination of spectroscopic techniques.



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Figure 2: Workflow for the structural characterization.

Conclusion and Future Directions

13-Deacetyltaxachitriene A represents an intriguing member of the taxane family of natural products. While its chemical properties have been partially characterized, a significant gap exists in the understanding of its biological activities and mechanism of action. Further research is crucial to fully elucidate its pharmacological potential. Future studies should focus on:

- **Total Synthesis:** The development of a synthetic route to **13-Deacetyltaxachitriene A** would provide a reliable source of the compound for extensive biological evaluation.
- **Biological Screening:** A comprehensive screening of its activity against a panel of cancer cell lines and in various inflammatory models is necessary to identify its therapeutic potential.
- **Mechanism of Action Studies:** Elucidating the specific molecular targets and signaling pathways modulated by **13-Deacetyltaxachitriene A** will be critical for its development as a potential therapeutic agent.

The exploration of this and other novel taxane diterpenoids holds promise for the discovery of new and effective therapeutic agents for the treatment of cancer and other diseases.

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References

- 1. chem.libretexts.org [chem.libretexts.org]
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